

A Comprehensive Technical Guide to the Physical Properties of 2-Phenoxyethyl Acrylate

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Compound of Interest

Compound Name: 2-Phenoxyethyl acrylate

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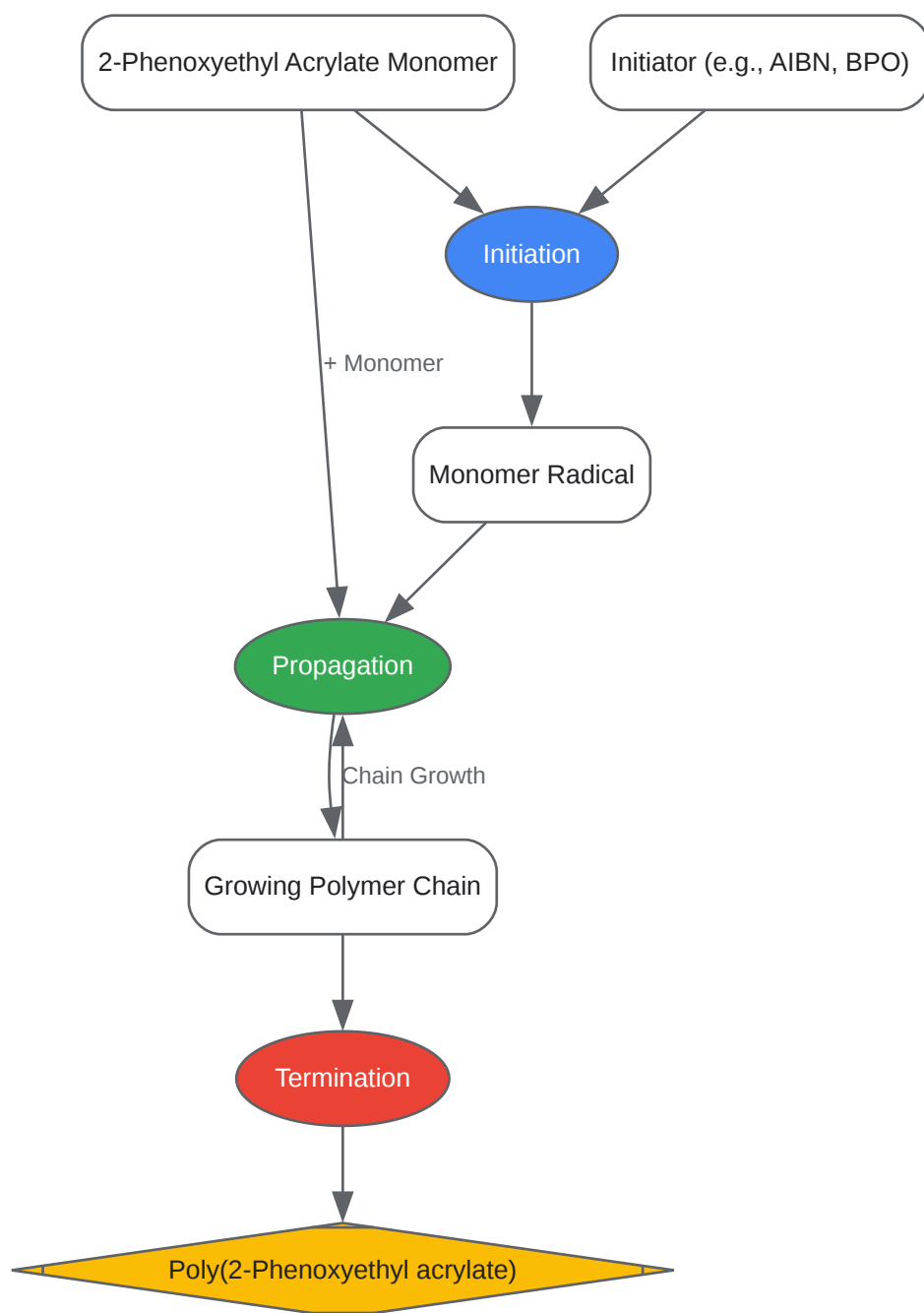
Introduction

2-Phenoxyethyl acrylate (PEA) is a monofunctional aromatic acrylate monomer utilized in a variety of applications, notably in the formulation of polymers for drug delivery systems, biomedical devices, and specialty coatings. Its unique chemical structure, characterized by a flexible ether linkage and a rigid phenyl group, imparts a desirable balance of properties such as good adhesion, flexibility, and thermal stability to the resulting polymers.^[1] This technical guide provides an in-depth overview of the core physical properties of **2-Phenoxyethyl acrylate**, complete with experimental methodologies and spectroscopic analysis, to support its application in research and development.

Chemical Structure and Identification

The chemical structure of **2-Phenoxyethyl acrylate** is fundamental to understanding its physical and chemical behavior.





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References

- 1. β -Phenoxyethyl acrylate [webbook.nist.gov]
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